

Personal protective equipment for handling Ethyl 3-chloropropionate

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Compound of Interest

Compound Name: Ethyl 3-chloropropionate

Cat. No.: B146911

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Essential Safety and Handling Guide for Ethyl 3-chloropropionate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Ethyl 3-chloropropionate**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Safety and Hazard Information

Ethyl 3-chloropropionate is a flammable liquid and vapor that can cause skin and serious eye irritation.[1][2] It may also cause respiratory irritation.[1] It is crucial to handle this chemical with appropriate safety measures to prevent exposure and ensure a safe working environment.

Quantitative Data for Ethyl 3-chloropropionate

CAS Number	623-71-2[1][2][3][4]
Molecular Formula	C5H9ClO2[2][3][4]
Molecular Weight	136.58 g/mol [2][4]
Appearance	Colorless to almost colorless clear liquid[4][5]
Density	1.003 g/mL at 25 °C[4]
Boiling Point	162-163 °C[4]
Flash Point	49.5 °C (121.1 °F)
Hazard Classifications	Flammable Liquid, Category 3; Skin Irritation, Category 2; Eye Irritation, Category 2[1]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is essential to minimize exposure.

PPE Category	Item	Specifications and Usage
Eye and Face Protection	Safety Goggles and Face Shield	Chemical splash goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166 are mandatory.[1] A face shield should be used with goggles during procedures with a high risk of splashing.[6]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended.[6] Always inspect gloves for degradation or punctures before use and replace them if compromised.[6]
Body Protection	Laboratory Coat or Chemical-Resistant Apron	A flame-retardant lab coat should be worn.[6] For larger quantities or when there is a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.
Respiratory Protection	Fume Hood or Respirator	All handling should occur in a certified chemical fume hood to minimize vapor inhalation.[6][7] If a fume hood is not available or ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator with a suitable filter (e.g., type ABEK, EN14387) is required.[7] An emergency self-contained breathing apparatus (SCBA) should be readily available.[7]

Operational Plan: Safe Handling Protocol

Adherence to a strict handling protocol is critical for safety.

1. Engineering Controls:

- Always work in a well-ventilated area.
- A certified chemical fume hood is the primary engineering control to be used for all manipulations of **Ethyl 3-chloropropionate**.[\[6\]](#)[\[7\]](#)
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.
[\[1\]](#)

2. Handling Procedures:

- Avoid all direct contact with the chemical.[\[7\]](#)
- Do not breathe vapors or mists.[\[3\]](#)[\[8\]](#)
- Keep the chemical away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[5\]](#)
- Use only non-sparking tools and explosion-proof equipment to prevent ignition.[\[1\]](#)[\[5\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[5\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated area designated for flammable liquids.[\[1\]](#)[\[3\]](#)[\[8\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[1\]](#)

Emergency Procedures

Immediate and appropriate responses to emergencies can significantly mitigate harm.

Emergency Situation	Immediate Action
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[1][3] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[9]
Skin Contact	Immediately remove all contaminated clothing. [5] Wash the affected skin area with soap and plenty of water for at least 15 minutes.[1][7] Seek medical attention.[1]
Inhalation	Move the individual to fresh air.[1] If breathing is difficult or has stopped, provide artificial respiration.[1][3] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[1][3] Rinse the mouth thoroughly with water.[3] Seek immediate medical attention.[1]
Fire	Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish the fire.[3][5] Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[1][7]
Spill	Evacuate the area and remove all sources of ignition.[3][8] Ventilate the area. Wearing appropriate PPE, contain the spill with an inert absorbent material like sand or earth.[1][10] Collect the absorbed material using non-sparking tools and place it into a suitable, closed container for disposal.[3][8]

Disposal Plan

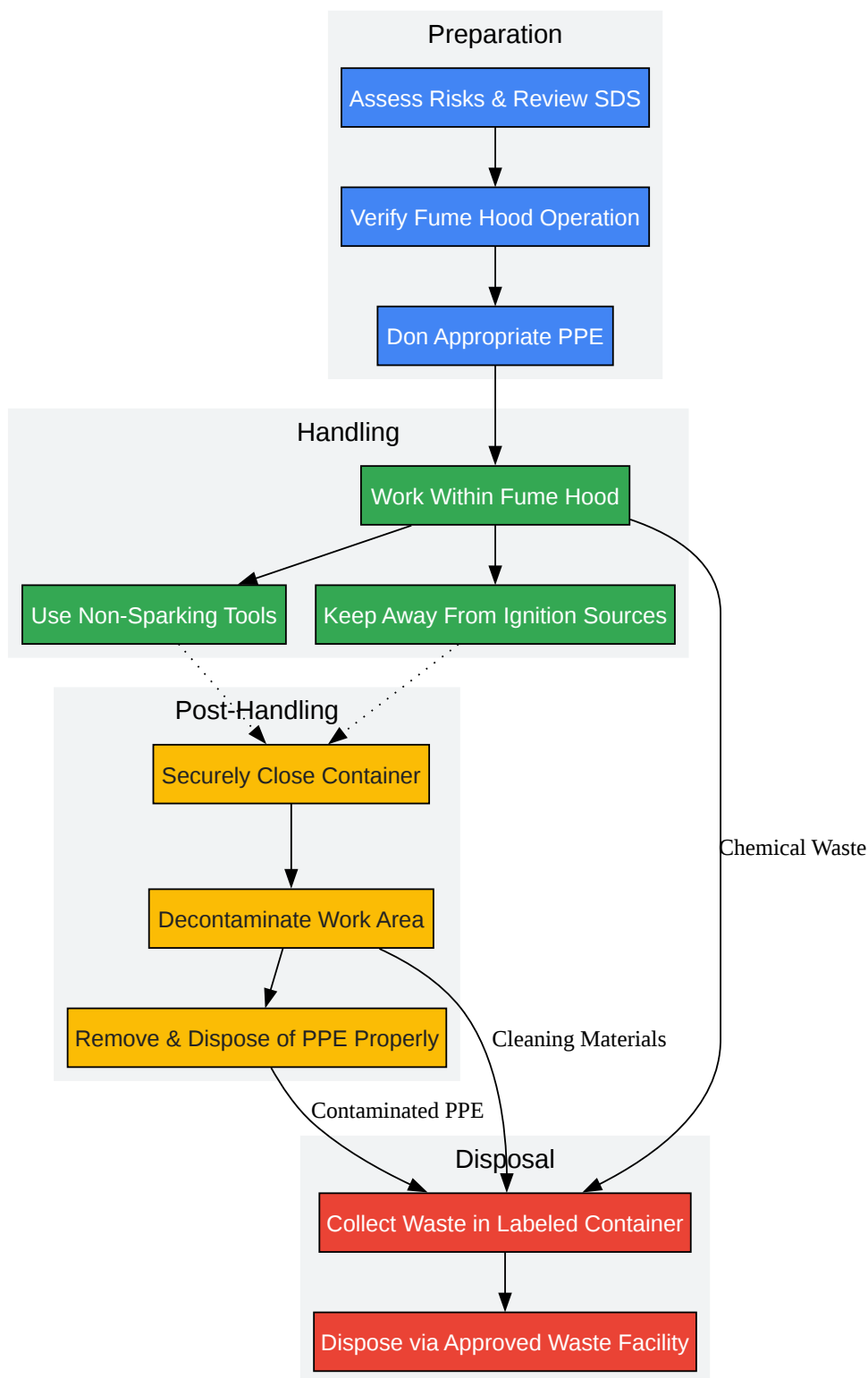
Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Chemical Waste:** All waste containing **Ethyl 3-chloropropionate** must be treated as hazardous waste and disposed of through an approved waste disposal plant.^{[1][11]} Do not mix with other waste.^[12]
- **Contaminated Materials:** Any materials that have come into contact with the chemical, such as gloves, absorbent pads, and labware, must also be disposed of as hazardous waste.
- **Empty Containers:** Do not reuse empty containers as they may retain explosive vapors.^[6] Triple-rinse containers with a suitable solvent, and collect the rinsate for disposal as chemical waste.^[6]

All disposal activities must adhere to local, regional, and national hazardous waste regulations.^[1]

Workflow for Safe Handling and Disposal

Workflow for Handling Ethyl 3-chloropropionate

[Click to download full resolution via product page](#)Caption: Safe handling and disposal workflow for **Ethyl 3-chloropropionate**.

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